

physical and chemical properties of Diethyl(vinyl)phosphine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl(vinyl)phosphine

Cat. No.: B088782

[Get Quote](#)

An In-depth Technical Guide to Diethyl(vinyl)phosphine

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethyl(vinyl)phosphine, also known as ethenyl(diethyl)phosphane, is an organophosphorus compound with significant potential in synthetic chemistry and materials science. As a trivalent phosphine, it possesses a reactive lone pair of electrons on the phosphorus atom, making it an effective nucleophile and a valuable ligand in transition-metal catalysis. The presence of a vinyl group provides a site for polymerization and other addition reactions, enabling its use as a monomer for functional polymers and as a building block for more complex molecules. This guide provides a comprehensive overview of the known physical and chemical properties of **Diethyl(vinyl)phosphine**, its expected spectral characteristics, and general methodologies for its synthesis and handling. It is important to note that while extensive data exists for the structurally related Diethyl vinylphosphonate, specific experimental data for **Diethyl(vinyl)phosphine** is less prevalent in publicly accessible literature. This document consolidates available information and provides expert-inferred data where specific experimental values are unavailable.

Core Physical and Chemical Properties

Diethyl(vinyl)phosphine (CAS No: 13652-21-6) is a versatile chemical intermediate. Its core properties are summarized below. Much of the quantitative physical data is computationally derived in the absence of extensive experimental reports.^[1]

Physical Properties

The physical characteristics of **Diethyl(vinyl)phosphine** are presented in Table 1. These properties are essential for its handling, storage, and use in various experimental setups.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ P	^[1]
Molecular Weight	116.14 g/mol	^[1]
Appearance	Not Reported (Expected: Colorless Liquid)	-
Boiling Point	125 °C at 744 Torr	LookChem
Monoisotopic Mass	116.075487412 Da	^[1]
XLogP3	1.2	^[1]
Hydrogen Bond Donor Count	0	^[1]
Hydrogen Bond Acceptor Count	1	^[1]
Rotatable Bond Count	3	^[1]

Note: Many physical properties are computed by PubChem and have not been experimentally verified in peer-reviewed literature.

Chemical Properties and Reactivity

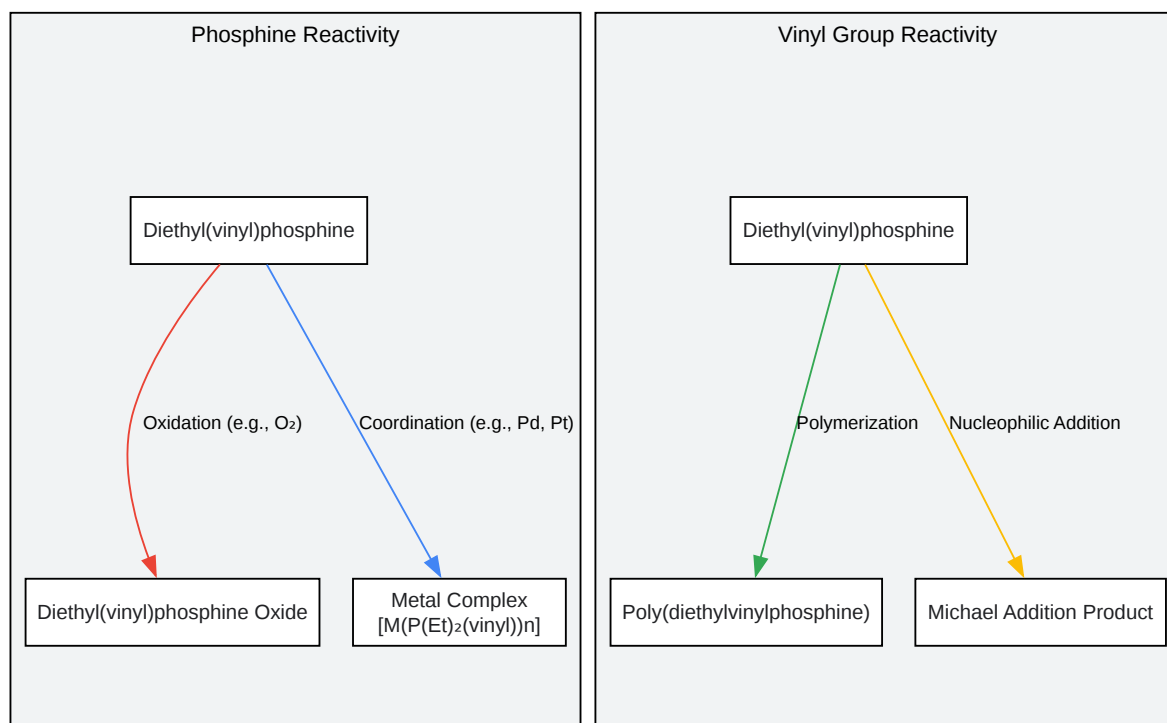
Diethyl(vinyl)phosphine exhibits dual reactivity stemming from its phosphine and vinyl moieties.

- **Phosphine Reactivity:** The phosphorus atom possesses a lone pair of electrons, making it a potent nucleophile and a soft ligand for transition metals. It readily coordinates to metals like

palladium, platinum, nickel, and rhodium, making it a candidate for use in catalysis, such as in cross-coupling reactions.[2][3] The steric and electronic properties of the phosphine can be tuned by the ethyl and vinyl substituents. It is also susceptible to oxidation, readily reacting with oxygen or other oxidizing agents to form **Diethyl(vinyl)phosphine oxide**.

- **Vinyl Group Reactivity:** The carbon-carbon double bond can undergo various addition reactions. It is a key functional group for polymerization, allowing for the synthesis of poly(diethylvinylphosphine) through radical or metal-catalyzed processes. This reactivity is analogous to the well-documented polymerization of vinylphosphonates.[4][5][6] The vinyl group can also participate in Michael-type addition reactions.[7]

A summary of its core reactivity is depicted below.



[Click to download full resolution via product page](#)

Caption: Key chemical reactivities of **Diethyl(vinyl)phosphine**.

Spectral Properties (Predicted)

Detailed experimental spectra for **Diethyl(vinyl)phosphine** are not widely published. However, characteristic spectral data can be predicted based on its structure and data from analogous compounds.

NMR Spectroscopy

Nucleus	Predicted Chemical Shift (δ)	Predicted Multiplicity	Notes
^{31}P	-20 to -30 ppm	Singlet (proton decoupled)	Based on similar trialkylphosphines like diethylphosphine.[8]
^1H	5.5 - 6.5 ppm	ddd (ABC system)	Vinyl protons, complex coupling to each other and to phosphorus.
1.4 - 1.8 ppm	m	Methylene protons (-CH ₂ -) of ethyl groups.	
0.9 - 1.2 ppm	dt	Methyl protons (-CH ₃) of ethyl groups.	
^{13}C	130 - 140 ppm	d	Vinyl C α (C=CH-P), coupled to phosphorus.
125 - 135 ppm	d	Vinyl C β (C=CH-P), coupled to phosphorus.	
15 - 25 ppm	d	Methylene C (-CH ₂ -), coupled to phosphorus.	
10 - 15 ppm	d	Methyl C (-CH ₃), coupled to phosphorus.	

Infrared (IR) Spectroscopy

Expected characteristic absorption bands are listed in Table 3.

Wavenumber (cm ⁻¹)	Vibration Type	Intensity
3080 - 3010	=C-H stretch	Medium
2960 - 2850	C-H stretch (alkyl)	Strong
1620 - 1600	C=C stretch	Medium
1465 - 1450	-CH ₂ - bend	Medium
1410 - 1400	=CH ₂ in-plane bend	Strong
990 & 910	=C-H out-of-plane bend	Strong
750 - 650	P-C stretch	Medium-Strong

Experimental Protocols

Generalized Synthesis of Diethyl(vinyl)phosphine

A specific, detailed protocol for the synthesis of **Diethyl(vinyl)phosphine** is not readily available in the literature. However, a plausible and common method for preparing vinylphosphines involves the reaction of a secondary phosphine with acetylene or the reaction of a metal phosphide with a vinyl halide. A generalized protocol based on the latter is provided below.



Materials:

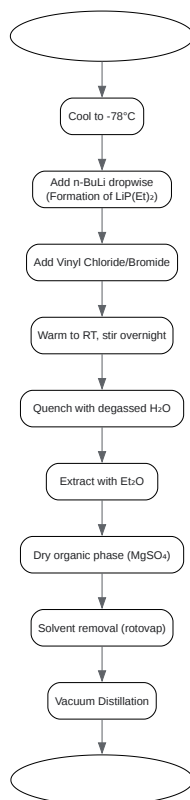
- Diethylphosphine
- n-Butyllithium (n-BuLi) in hexanes
- Vinyl chloride (or vinyl bromide)
- Anhydrous diethyl ether or Tetrahydrofuran (THF)

- Anhydrous hexanes
- Standard Schlenk line and glassware
- Dry ice/acetone condenser

Procedure:

- Preparation of Lithium Diethylphosphide: Under an inert atmosphere (Argon or Nitrogen), a solution of diethylphosphine in anhydrous THF is cooled to $-78\text{ }^{\circ}\text{C}$.
- An equimolar amount of n-BuLi is added dropwise to the stirred solution. The reaction is allowed to proceed for 1-2 hours at low temperature to ensure complete formation of lithium diethylphosphide.
- Reaction with Vinyl Halide: Vinyl chloride gas is bubbled through the solution, or a solution of vinyl bromide in THF is added dropwise, maintaining the temperature at $-78\text{ }^{\circ}\text{C}$.
- After the addition is complete, the reaction mixture is allowed to warm slowly to room temperature and stirred overnight.
- Workup and Purification: The reaction is quenched by the slow addition of degassed water. The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude **Diethyl(vinyl)phosphine** is purified by vacuum distillation to yield the final product.

Safety Note: Diethylphosphine is highly pyrophoric and toxic. n-Butyllithium is corrosive and pyrophoric. Vinyl chloride is a known carcinogen. This synthesis must be performed by trained personnel in a well-ventilated fume hood under a strict inert atmosphere.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of **Diethyl(vinyl)phosphine**.

Biological Activity and Signaling Pathways

There is no specific information in the current literature describing signaling pathways or defined biological roles for monomeric **Diethyl(vinyl)phosphine**. Its high reactivity, particularly the pyrophoric nature of related secondary and tertiary phosphines, suggests potential for high cytotoxicity, though this has not been explicitly studied.

In contrast, polymers derived from the related but more oxidized Diethyl vinylphosphonate, specifically poly(diethyl vinylphosphonate) (PDEV), have been investigated for biocompatibility. Studies have shown that PDEV conjugates have a negligible impact on cell mortality rates in human cell lines, suggesting that in a polymeric and oxidized state, this structural backbone is well-tolerated.[9] This information may be relevant for researchers

considering the development of materials based on a poly(vinylphosphine) backbone, which would likely require oxidation to the more stable and less toxic phosphine oxide form for any biological application.

Safety and Handling

- Hazards: Based on related trialkylphosphines, **Diethyl(vinyl)phosphine** is expected to be highly reactive, potentially pyrophoric (ignites spontaneously in air), and toxic upon inhalation, ingestion, or skin contact. It is likely to have a strong, unpleasant odor.
- Handling: Must be handled under an inert atmosphere (e.g., argon or nitrogen) using Schlenk line or glovebox techniques. All glassware should be oven-dried and cooled under vacuum.
- Personal Protective Equipment (PPE): Flame-retardant lab coat, chemical safety goggles, face shield, and appropriate chemical-resistant gloves are required.
- Storage: Store in a tightly sealed container under an inert atmosphere in a cool, dry, well-ventilated area away from sources of ignition and oxidizing agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diethyl(vinyl)phosphine | C₆H₁₃P | CID 15217592 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemistry.princeton.edu [chemistry.princeton.edu]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. d-nb.info [d-nb.info]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]

- 8. spectrabase.com [spectrabase.com]
- 9. Studies on the Biocompatibility of Poly(diethyl vinyl-phosphonate) with a New Fluorescent Marker - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of Diethyl(vinyl)phosphine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b088782#physical-and-chemical-properties-of-diethyl-vinyl-phosphine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com